

An In-depth Technical Guide to 3,6-Dimethyl-1-heptyn-3-ol

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Compound of Interest

Compound Name: 3,6-Dimethyl-1-heptyn-3-ol

Cat. No.: B098319

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This guide provides detailed information on the molecular properties of **3,6-Dimethyl-1-heptyn-3-ol**, a valuable intermediate in organic synthesis. Its utility in the development of complex molecules makes a thorough understanding of its fundamental characteristics essential for researchers and professionals in drug development and chemical manufacturing.

Physicochemical Data

The fundamental molecular attributes of **3,6-Dimethyl-1-heptyn-3-ol** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and quality control.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₆ O	[1][2][3][4][5]
Molecular Weight	140.23 g/mol	[1][3][4][5]
IUPAC Name	3,6-Dimethyl-1-heptyn-3-ol	[2]
CAS Number	19549-98-5	[1][2][4]

Molecular Structure

The structural arrangement of atoms in **3,6-Dimethyl-1-heptyn-3-ol** is a key determinant of its chemical reactivity. The molecule features a tertiary alcohol and a terminal alkyne functional

group, which are sites for a variety of chemical transformations.[6]

Caption: Molecular structure of **3,6-Dimethyl-1-heptyn-3-ol**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,6-Dimethyl-1-heptyn-3-ol** are beyond the scope of this guide. However, standard analytical techniques such as Gas Chromatography (GC) are typically employed to determine its purity, which is often reported to be a minimum of 98%.[1] Further characterization can be achieved through mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy to confirm the molecular structure.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. 3,6-Dimethyl-1-heptyn-3-ol [webbook.nist.gov]
- 3. 3,6-Dimethyl-1-heptyn-3-ol 98.0+%, TCI America 5 mL | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 4. labsolu.ca [labsolu.ca]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. nbinnco.com [nbinnco.com]
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